

Application of N-[2-(2-Pyridinyl)ethyl]benzamide in fluorescence microscopy

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Compound of Interest

Compound Name: N-[2-(2-Pyridinyl)ethyl]benzamide

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Application Notes and Protocols: N-[2-(2-Pyridinyl)ethyl]benzamide

Initial Assessment: Based on a comprehensive review of the current scientific literature, there is no documented application of **N-[2-(2-Pyridinyl)ethyl]benzamide** as a fluorescent probe in fluorescence microscopy. Research primarily focuses on its synthesis and its role as a scaffold for developing fungicides. This document provides an overview of its known applications and chemical properties.

Chemical Properties and Data

While photophysical data relevant to fluorescence microscopy is unavailable, the fundamental chemical properties of **N-[2-(2-Pyridinyl)ethyl]benzamide** are well-characterized.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₄ N ₂ O	[1]
Molecular Weight	226.27 g/mol	[1][2]
CAS Number	4976-05-0	[2]
IUPAC Name	N-(2-pyridin-2-ylethyl)benzamide	[1]

Primary Application: Fungicide Development

The core application of **N-[2-(2-Pyridinyl)ethyl]benzamide** and its derivatives lies in the field of agriculture as fungicides.[3][4] The chemical scaffold of **N-[2-(2-pyridinyl)ethyl]benzamide** is a key component in a class of fungicides designed to combat phytopathogenic fungi in crops.[3]

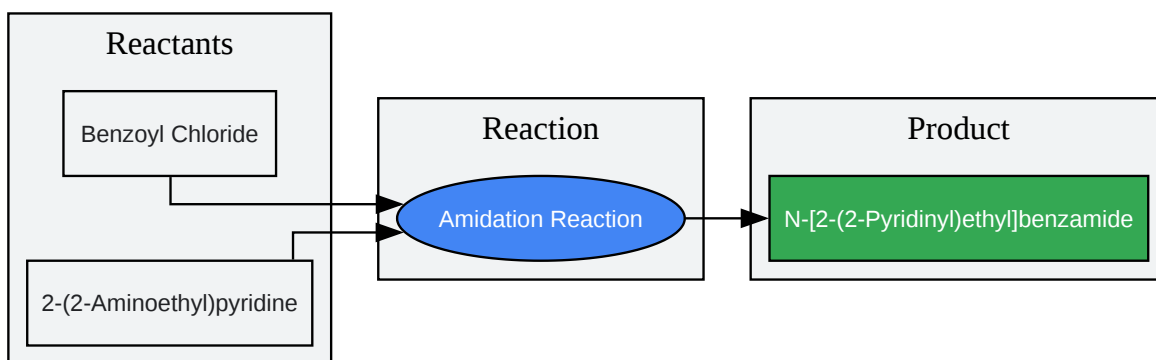
One of the most notable fungicides developed from this scaffold is Fluopyram.[2][5] Fluopyram is a broad-spectrum fungicide used to control diseases like powdery mildew and botrytis.[5] Its mechanism of action involves the inhibition of succinate dehydrogenase (quinone), a crucial enzyme in the mitochondrial respiratory chain of fungi.[5]

Synthesis of N-[2-(2-Pyridinyl)ethyl]benzamide

The synthesis of **N-[2-(2-Pyridinyl)ethyl]benzamide** is a well-established process, typically involving an amidation reaction. A common and straightforward method is the reaction between 2-(2-aminoethyl)pyridine and a benzoic acid derivative, such as benzoyl chloride.[2] In this reaction, the primary amine of 2-(2-aminoethyl)pyridine acts as a nucleophile, attacking the electrophilic carbonyl carbon of the benzoyl chloride to form the amide bond.[2]

To achieve milder reaction conditions and higher yields, coupling reagents are frequently employed to activate the carboxylic acid group of benzoic acid.[2]

Below is a generalized workflow for the synthesis of **N-[2-(2-Pyridinyl)ethyl]benzamide**.



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A simplified workflow for the synthesis of **N-[2-(2-Pyridinyl)ethyl]benzamide**.

Experimental Protocols

As **N-[2-(2-Pyridinyl)ethyl]benzamide** is not used in fluorescence microscopy, protocols for cell staining or imaging are not available. However, protocols for its primary application as a fungicide are documented in patent literature. These protocols typically involve the treatment of plants or seeds with a formulation of the compound, followed by inoculation with pathogenic fungi to assess its efficacy.[3]

Example Protocol for Fungicidal Assay (Summarized from Patent Information):[3]

- **Preparation of Active Material:** An aqueous solution of the **N-[2-(2-pyridinyl)ethyl]benzamide** derivative is prepared, often with the addition of a surfactant like Tween 80 to aid in dispersion.
- **Plant Treatment:** The prepared solution is sprayed onto the plants to be tested (e.g., radishes). Control plants are sprayed with water.
- **Inoculation:** After a set period (e.g., 24 hours), the plants are inoculated with a suspension of fungal spores (e.g., *Alternaria brassicae*).
- **Incubation:** The plants are maintained in a controlled environment with appropriate temperature and humidity to allow for fungal growth.
- **Evaluation:** The effectiveness of the compound is evaluated by comparing the extent of fungal growth on the treated plants to the control plants after a specific incubation period (e.g., 7-8 days).

Conclusion

In summary, **N-[2-(2-Pyridinyl)ethyl]benzamide** is a compound with established applications in the development of agricultural fungicides. There is no current evidence to support its use in fluorescence microscopy. The provided information details its chemical properties, primary application, and synthesis, which are the areas of focus in the existing scientific literature. Researchers interested in this compound should direct their investigations towards its fungicidal properties and potential for further development in this area.

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